

Valethamate bromide WHO essential medicines criteria

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Compound Focus: Valethamate Bromide

CAS No.: 90-22-2

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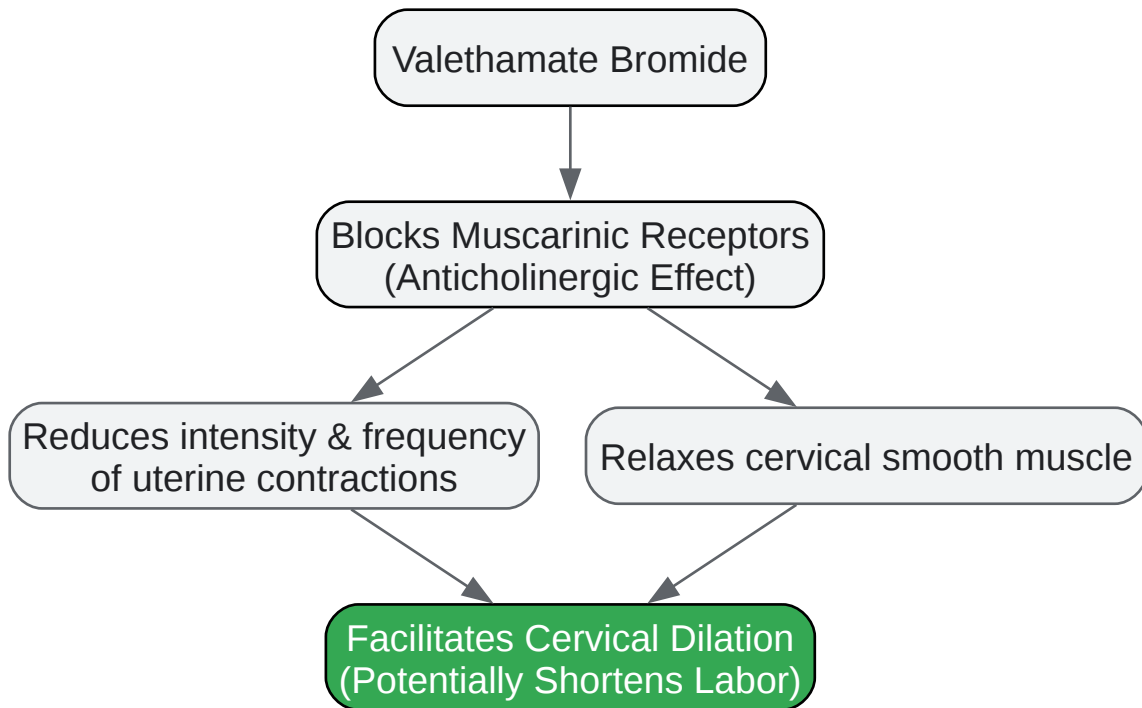
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Drug Profile and Proposed Mechanism

The table below summarizes the core information for **valethamate bromide**.

Attribute	Description
Generic Name	Valethamate Bromide [1]
Therapeutic Role	Anticholinergic & antispasmodic agent; investigated for labor augmentation by facilitating cervical dilation [2] [3]
Mechanism of Action	Competitive antagonist of muscarinic acetylcholine receptors . This anticholinergic action inhibits acetylcholine, leading to relaxation of smooth muscle in organs like the cervix, gastrointestinal tract, and urinary bladder [3].

The following diagram illustrates its proposed mechanism of action for accelerating labor:



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Efficacy and Safety Data from Clinical Studies

Evidence for **valethamate bromide**'s use in labor augmentation is limited and conflicting. The table below summarizes key findings from available clinical trials.

Study Reference / Comparison	Reported Efficacy Findings	Reported Safety Findings
Sharma et al. (2001) [4]	Drotaverine superior; significant reduction in active labor phase duration. Valethamate effect similar to control.	Valethamate group had more adverse effects.
Madhu et al. (2009) [2]	Valethamate less efficacious than Drotaverine.	Valethamate associated with more side effects.
Kuruvila et al. (1992) & Yilmaz et al. (2009) [2]	No significant effect on labor duration.	Adverse events of moderate intensity recorded.

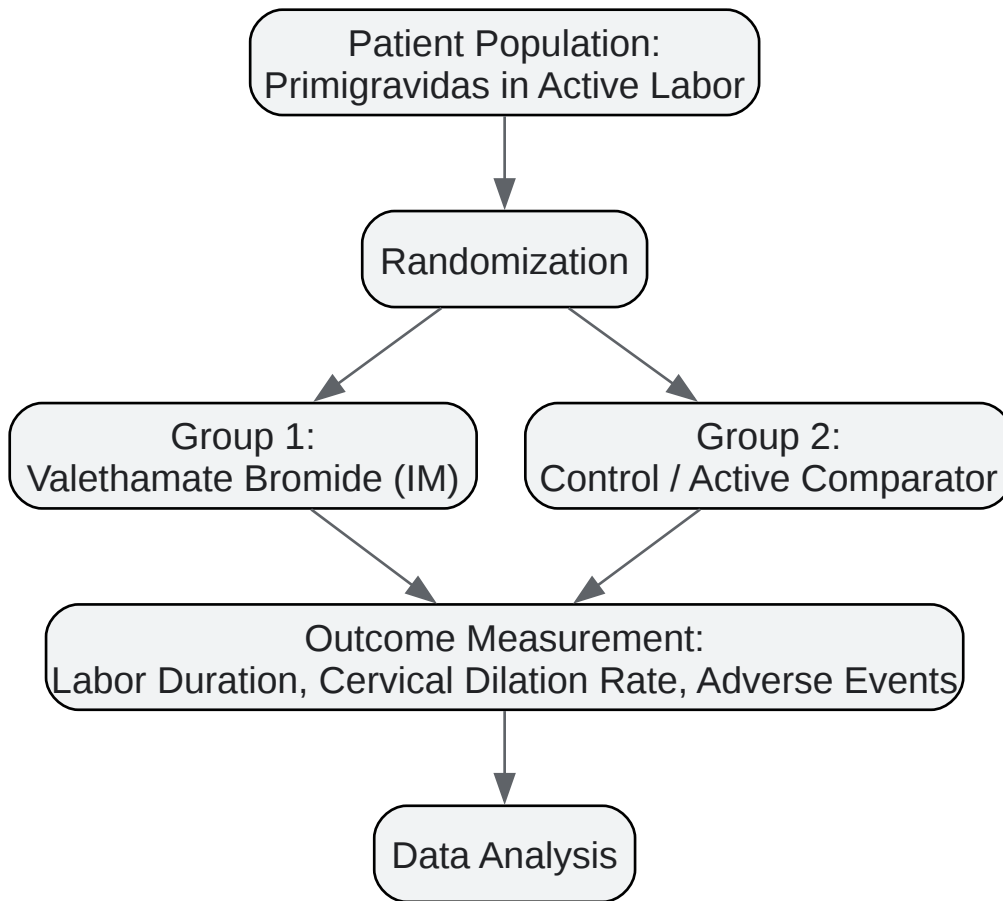
Study Reference / Comparison	Reported Efficacy Findings	Reported Safety Findings
Conflicting Evidence [5]	Some trials report efficacy in facilitating cervical dilation.	Maternal tachycardia noted; argued to be manageable with benefits outweighing risks.

Experimental Methodologies in Clinical Trials

To help you evaluate the quality of the existing evidence, here is a summary of the methodologies used in these clinical trials:

- **Study Design:** The primary evidence comes from **randomized controlled trials (RCTs)** comparing **valethamate bromide** against other treatments (like drotaverine hydrochloride) or a control group receiving no intervention [4].
- **Population:** Studies typically involved **healthy primigravidas** (first-time mothers) with a term pregnancy (37-42 weeks), singleton fetus in vertex presentation, and in established labor with cervical dilation of 3-4 cm and adequate uterine contractions [4].
- **Intervention & Control:** The experimental group received intramuscular injections of **valethamate bromide** (e.g., 8 mg), while control groups received a placebo, no drug, or an active comparator (e.g., drotaverine) [4].
- **Primary Outcome Measures:** The most common efficacy endpoint was the **duration of the active first stage of labor**, measured from the point of drug administration until full cervical dilation (10 cm) [4]. Safety was assessed by monitoring and recording **maternal and fetal adverse events**.

The workflow of a typical clinical trial in this context is shown below:



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Comparative Pharmacological Profile

Valethamate bromide belongs to a class of spasmolytic drugs. The table below compares it with other agents used for similar obstetric purposes.

Drug	Mechanism of Action	Primary Obstetric Use
Valethamate Bromide	Anticholinergic; muscarinic receptor antagonist [3].	Cervical dilation & labor acceleration (investigational) [2].
Drotaverine Hydrochloride	Phosphodiesterase (PDE) inhibitor; increases cAMP/cGMP, causing direct smooth muscle relaxation [4] [6].	Cervical dilation & labor acceleration; some studies show superior efficacy and fewer side effects vs. valethamate [4].

Drug	Mechanism of Action	Primary Obstetric Use
Papaverine	Non-selective phosphodiesterase (PDE) inhibitor [6].	Not a primary labor drug; used for vasodilation and other spasmodic conditions [6].

Regulatory and WHO Essential Medicines Status

- **Regulatory Status:** **Valethamate bromide** is **not listed in major international pharmacopoeias** like the Indian Pharmacopoeia, US, or UK reference texts [2]. It is also absent from reliable formularies like the British National Formulary [2].
- **WHO Essential Medicines List (EML):** The drug is **not included** on the WHO Model Lists of Essential Medicines [7] [8]. An editorial in a pharmacological journal explicitly states that **valethamate bromide does not satisfy the WHO criteria** for selection as an essential medicine, citing a lack of convincing evidence for efficacy and safety [2].

Insights for Researchers and Developers

For professionals in drug development and scientific research, the case of **valethamate bromide** highlights several critical considerations:

- **Evidence Gap:** The most significant barrier is the **lack of robust, consistent clinical data** from large, well-designed, multi-center trials. Existing studies are limited and show conflicting results [2] [5].
- **Safety Profile:** While some clinicians argue that side effects like maternal tachycardia are manageable [5], the documented adverse events of moderate intensity require a more thorough investigation to definitively establish a positive risk-benefit ratio [2].
- **High-Quality Research Need:** The scientific community has explicitly called for **large-scale multicentric randomized controlled trials** to resolve the debate over this drug's utility [5]. Conducting such studies is a prerequisite for any consideration in global treatment guidelines or the WHO EML.

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